

# selecting the appropriate solvent for Tyrosinase-IN-12

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## Compound of Interest

Compound Name: Tyrosinase-IN-12

Cat. No.: B5400198

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## Technical Support Center: Tyrosinase-IN-12

Welcome to the technical support center for **Tyrosinase-IN-12**. This guide provides answers to frequently asked questions regarding the handling and use of this compound, with a focus on solvent selection and dissolution for experimental use.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Tyrosinase-IN-12**?

A1: The recommended solvent for dissolving **Tyrosinase-IN-12** is Dimethyl Sulfoxide (DMSO). Several sources confirm its solubility in DMSO, with concentrations up to 50 mg/mL achievable with the assistance of ultrasonication[1]. Another source suggests a solubility of 40 mg/mL in DMSO, also requiring sonication[2].

Q2: I need to use a solvent other than DMSO for my experiment. Is **Tyrosinase-IN-12** soluble in other common laboratory solvents like water, ethanol, or PBS?

A2: The available datasheets for **Tyrosinase-IN-12** primarily report solubility in DMSO. Information regarding its solubility in aqueous solutions such as water or PBS, or in other organic solvents like ethanol, is not readily available. We recommend first preparing a concentrated stock solution in DMSO and then diluting it with the aqueous buffer of your choice for your experiment. It is crucial to ensure that the final concentration of DMSO in your assay is low enough to not affect the experimental results, typically less than 1%.

Q3: How should I prepare a stock solution of **Tyrosinase-IN-12**?

A3: To prepare a stock solution of **Tyrosinase-IN-12**, we recommend following the detailed experimental protocol provided in this guide. This involves dissolving the compound in DMSO, aided by ultrasonication to ensure complete dissolution.

Q4: What are the recommended storage conditions for **Tyrosinase-IN-12**?

A4: **Tyrosinase-IN-12** should be stored as a powder at -20°C for up to 3 years[2]. Once dissolved in a solvent, the solution should be stored at -80°C for up to 1 year to maintain its stability and activity[2]. It is also recommended to keep the compound in a dark place and under an inert atmosphere[3].

## Data Presentation: Solubility of Tyrosinase-IN-12

| Solvent | Concentration | Method     | Reference |
|---------|---------------|------------|-----------|
| DMSO    | 50 mg/mL      | Ultrasonic |           |
| DMSO    | 40 mg/mL      | Ultrasonic |           |

## Experimental Protocol: Solubilization of Tyrosinase-IN-12

This protocol describes the recommended procedure for dissolving **Tyrosinase-IN-12** to prepare a stock solution.

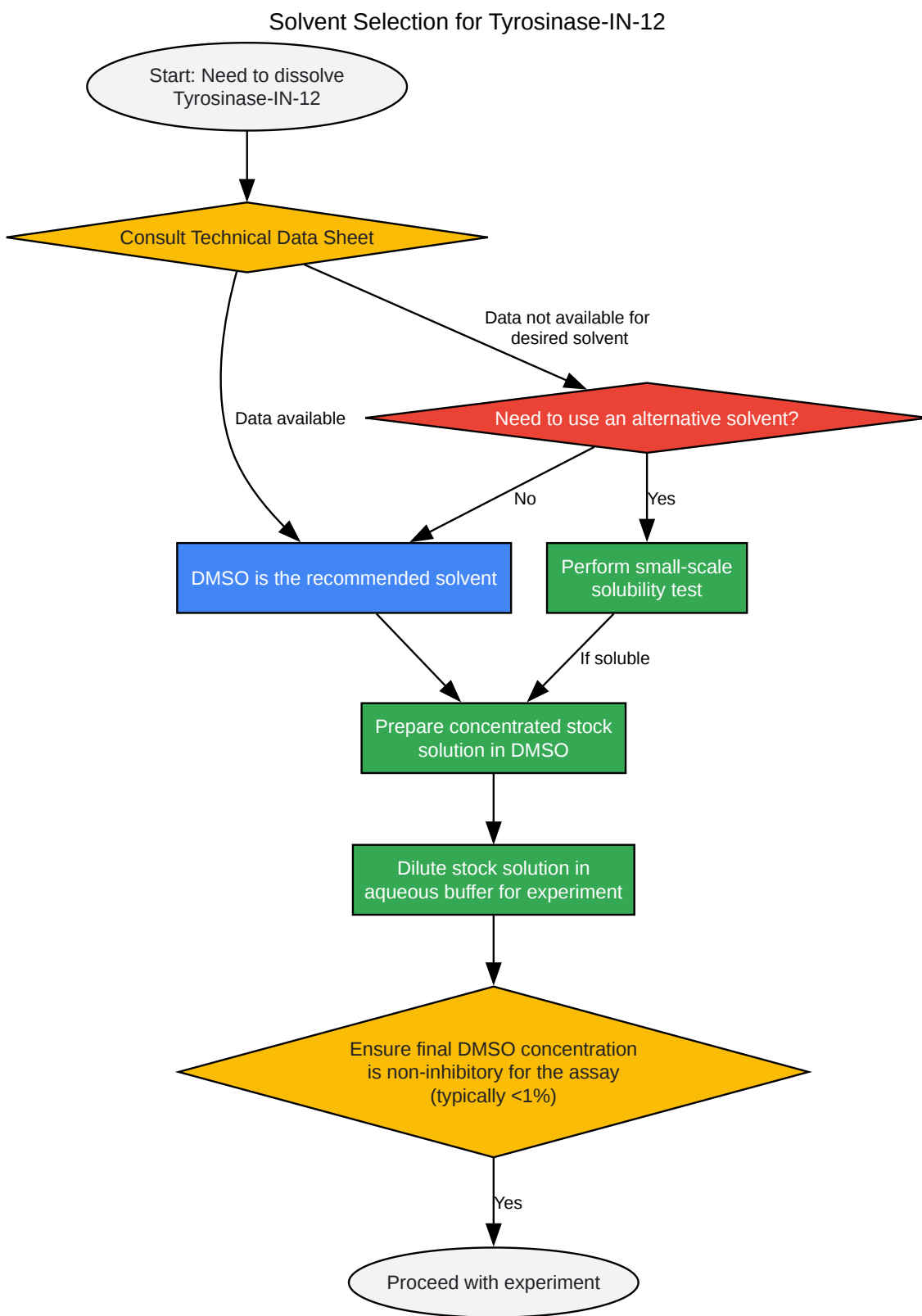
Materials:

- **Tyrosinase-IN-12** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tube
- Vortex mixer
- Ultrasonic water bath

#### Procedure:

- **Aliquot the Compound:** Allow the vial of **Tyrosinase-IN-12** powder to equilibrate to room temperature before opening to prevent condensation of moisture. Weigh the desired amount of the compound in a sterile conical-bottom tube.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to the tube to achieve the desired concentration (e.g., for a 10 mg/mL stock solution, add 1 mL of DMSO to 10 mg of **Tyrosinase-IN-12**).
- **Initial Mixing:** Briefly vortex the solution for 30 seconds to disperse the powder.
- **Ultrasonication:** Place the tube in an ultrasonic water bath and sonicate for 5-10 minutes. The water in the bath should be at room temperature.
- **Visual Inspection:** After sonication, visually inspect the solution to ensure that all the solid has dissolved and the solution is clear. If undissolved particles remain, repeat the sonication for another 5 minutes.
- **Storage:** Once the compound is fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -80°C.

## Mandatory Visualization



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Caption: Workflow for selecting the appropriate solvent for **Tyrosinase-IN-12**.

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## References

- 1. Tyrosinase-IN-12 - Immunomart [immunomart.com]
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- 3. Tyrosinase-IN-12 | 1860779-42-5 [sigmaaldrich.com]
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